

An In-depth Technical Guide on the Melting Point of 4-Bromotriphenylamine

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Compound of Interest

Compound Name: 4-Bromotriphenylamine

Cat. No.: B1269916

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This technical guide provides a comprehensive overview of the melting point of **4-Bromotriphenylamine**, a crucial physical property for its identification, purity assessment, and application in various scientific fields. The document details the reported melting point values, outlines a standard experimental protocol for its determination, and includes a workflow diagram for clarity.

Physicochemical Data of 4-Bromotriphenylamine

4-Bromotriphenylamine, also known as 4-Bromo-N,N-diphenylaniline, is a solid, white powder or crystalline substance.^[1] Its key identifiers and physical properties are summarized below for quick reference.

Property	Value
Molecular Formula	C ₁₈ H ₁₄ BrN
Molecular Weight	324.21 g/mol
CAS Number	36809-26-4[2]
Appearance	White to almost white powder or crystal[1]
Melting Point	108-112 °C[1][2][3]
Boiling Point	419.1 °C at 760 mmHg[2][3]
Density	1.369 g/cm ³ [2][3]

Understanding the Melting Point

The melting point of a pure crystalline solid is a characteristic physical property defined as the temperature at which the solid and liquid phases are in equilibrium at a given pressure.[4] For pure, nonionic, crystalline organic compounds, this transition is typically sharp, occurring over a narrow range of 0.5-1.0 °C.[5][6] The presence of impurities will generally cause a depression in the melting point and a broadening of the melting range.[4][6][7] Therefore, determining the melting point is a fundamental technique for identifying a compound and assessing its purity.[4][5]

Experimental Protocol for Melting Point Determination

The following protocol describes a standard method for determining the melting point of **4-Bromotriphenylamine** using a capillary melting point apparatus, such as a Mel-Temp apparatus.[7]

Materials and Equipment:

- **4-Bromotriphenylamine** sample
- Capillary tubes (sealed at one end)[8]

- Mortar and pestle[5]
- Melting point apparatus (e.g., Mel-Temp)[7]
- Thermometer or digital temperature probe[7]

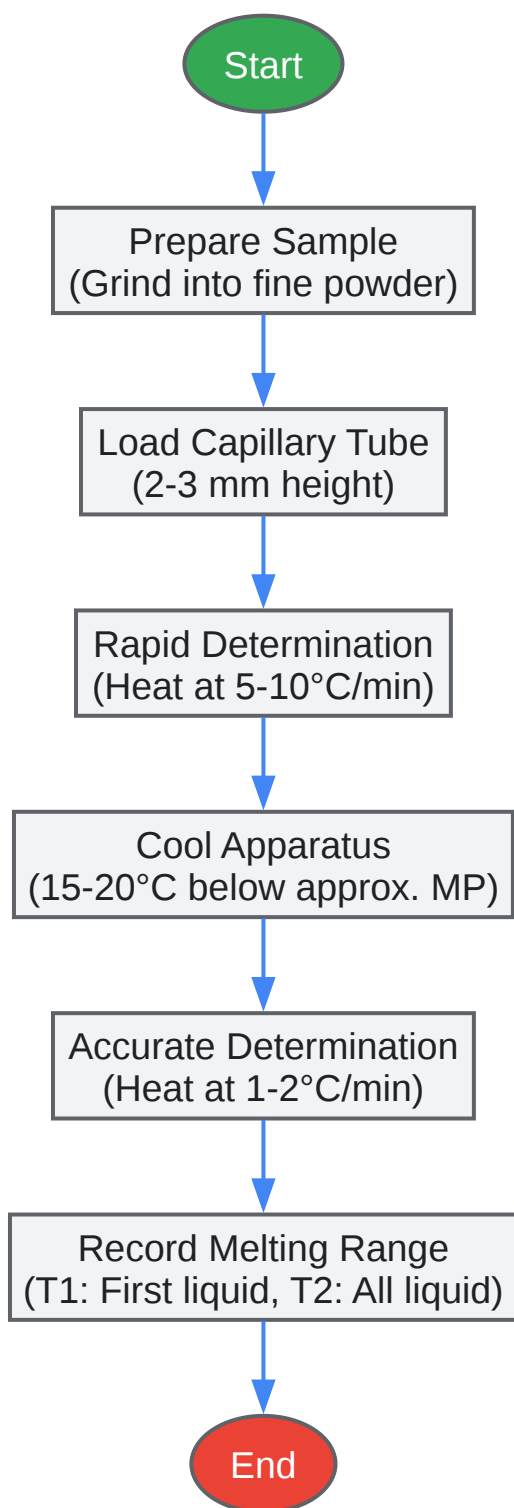
Procedure:

- Sample Preparation:
 - Place a small amount of **4-Bromotriphenylamine** on a clean, dry surface.[8]
 - Using a mortar and pestle, carefully grind the crystalline sample into a fine powder.[5] This ensures uniform heating.
- Loading the Capillary Tube:
 - Push the open end of a capillary tube into the powdered sample.[6]
 - Gently tap the sealed end of the tube on a hard surface to pack the powder down.[7]
 - Continue this process until the packed sample is approximately 2-3 mm high in the tube. [7]
- Melting Point Measurement (Two-Stage Process):
 - Rapid, Approximate Measurement:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.[7]
 - Heat the sample rapidly, at a rate of 5-10 °C per minute, to get a rough estimate of the melting point.[7]
 - Record the temperature at which the sample melts. Discard this sample.
 - Allow the apparatus to cool to at least 15-20 °C below the approximate melting point.[5] [7]
 - Accurate Measurement:

- Insert a new, freshly prepared capillary tube with **4-Bromotriphenylamine**.[\[7\]](#)
 - Heat rapidly until the temperature is about 20 °C below the previously determined approximate melting point.[\[7\]](#)
 - Reduce the heating rate to a slow and steady 1-2 °C per minute.[\[5\]](#)[\[7\]](#) A slow heating rate is crucial for an accurate reading.[\[5\]](#)
 - Record the temperature (T_1) at which the first droplet of liquid appears.[\[5\]](#)
 - Continue heating slowly and record the temperature (T_2) at which the last solid crystal melts completely.[\[5\]](#)
 - The melting point is reported as the range $T_1 - T_2$.
- Mixed Melting Point (for Identity Confirmation):
 - If confirming the identity of an unknown sample suspected to be **4-Bromotriphenylamine**, a mixed melting point determination can be performed.[\[4\]](#)
 - Mix the unknown sample with a pure, authentic sample of **4-Bromotriphenylamine**.
 - Determine the melting point of the mixture. If there is no depression or broadening of the melting range compared to the pure sample, the unknown is likely **4-Bromotriphenylamine**.[\[4\]](#) A lowered and broadened melting range would indicate the authentic sample is acting as an impurity.[\[4\]](#)

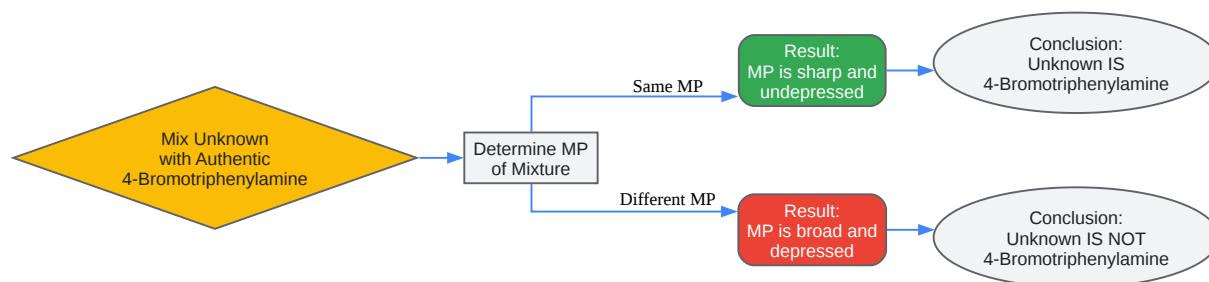
Workflow and Logic Diagrams

The following diagrams illustrate the experimental workflow for determining the melting point and the logic behind the mixed melting point technique.



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Caption: Experimental workflow for melting point determination.



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Caption: Logic diagram for mixed melting point analysis.

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